

# Minimizing spectral interferences from Ni and Cr in MC-ICP-MS.

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## Compound of Interest

Compound Name: *Iron-58*

Cat. No.: *B1265196*

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## Technical Support Center: MC-ICP-MS Analysis

Topic: Minimizing Spectral Interferences from Nickel (Ni) and Chromium (Cr)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals minimize spectral interferences from Nickel (Ni) and Chromium (Cr) during Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS) analysis.

## Troubleshooting Guides

This section addresses specific issues encountered during experiments in a practical question-and-answer format.

Question: My isotope ratio measurements for iron (Fe) are inaccurate and show poor reproducibility. How can I determine if Ni or Cr interference is the cause?

Answer:

Inaccurate and non-reproducible Fe isotope data is a common symptom of isobaric interference from Cr and Ni.

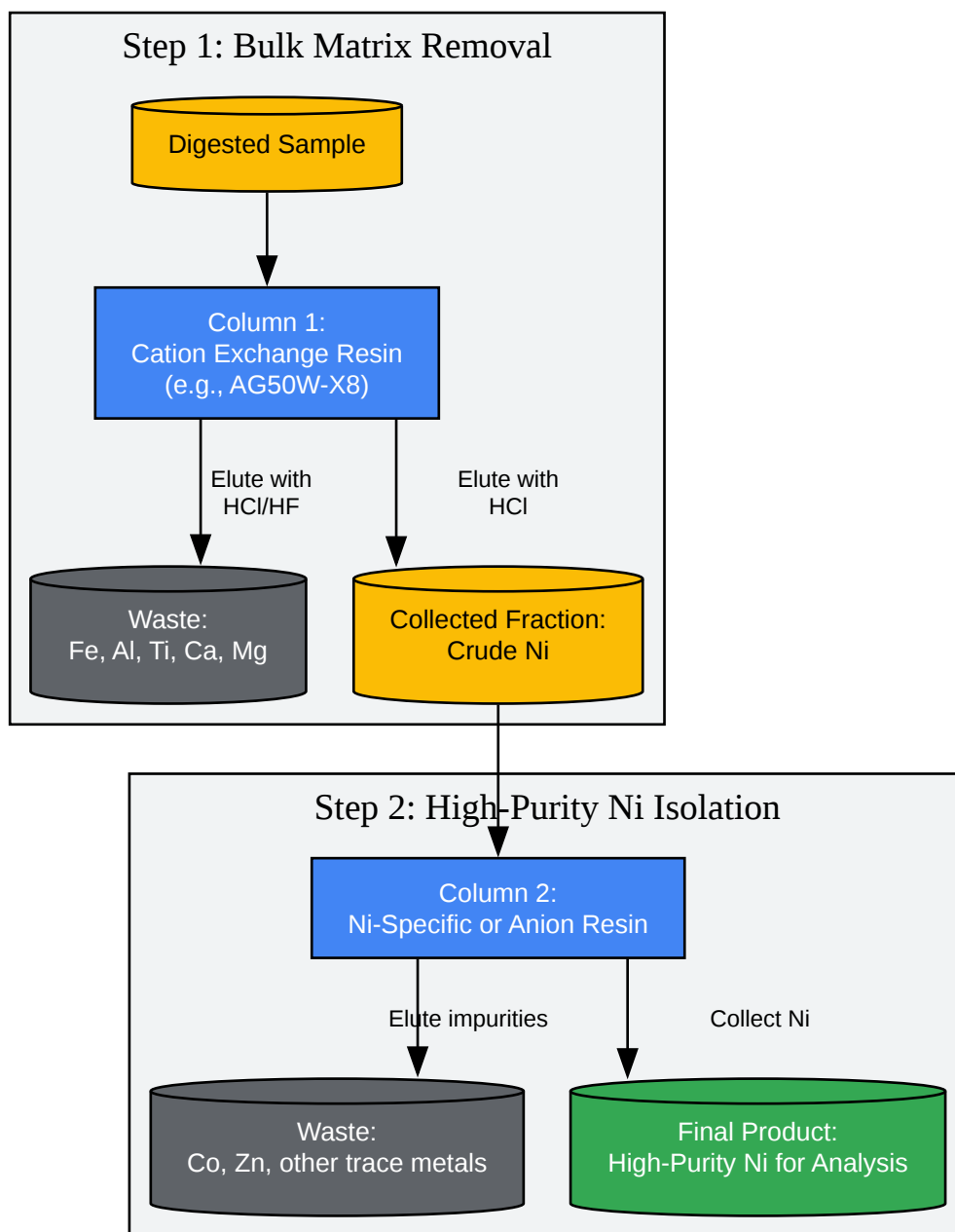
Initial Diagnostic Steps:

- **Monitor Interfering Masses:** During your analysis, monitor the signal intensities at  $m/z$  54 for  $^{54}\text{Cr}$  and  $m/z$  58 for  $^{58}\text{Ni}$ . Elevated signals at these masses that correlate with sample introduction are a strong indicator of interference.
- **Analyze a Certified Reference Material (CRM):** Analyze a CRM with a well-characterized Fe isotope composition and a matrix similar to your samples, if available. Deviation from the certified values suggests uncorrected interferences.
- **Perform a Matrix Spike:** Spike a known amount of your analyte (Fe) into your sample matrix. Poor recovery of the spike points towards matrix effects, including spectral interferences.

#### Confirmation and Solution Workflow:

If the initial diagnostics suggest interference, follow this workflow to identify and mitigate the issue.





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